

Application Note: Laboratory Synthesis of 2,2-Dinitropropane-1,3-diol

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Compound of Interest

Compound Name: 2,2-Dinitropropane-1,3-diol

CAS No.: 2736-80-3

Cat. No.: B1619563

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Executive Summary & Scope

2,2-Dinitropropane-1,3-diol (DNPD) is a critical gem-dinitro intermediate. While industrial routes often employ oxidative nitration using potassium ferricyanide or persulfates to reduce cost, these methods frequently generate impurities (e.g., cyclic acetals) that are difficult to remove.

For laboratory-scale applications where purity is paramount, the Kaplan-Shechter reaction (oxidative nitration using silver nitrate) remains the gold standard. This protocol details the synthesis starting from commercially available nitromethane, proceeding through the mononitro precursor (2-nitropropane-1,3-diol), and concluding with the oxidative nitration to the target gem-dinitro diol.

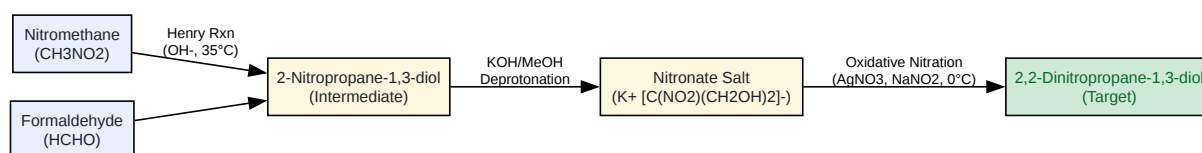
Safety Directives (Critical)

- **Energetic Potential:** DNPD and its precursors are energetic materials.^[1] While less sensitive than nitrate esters, they possess explosive potential. Never heat neat material above 100°C.

- **Silver Waste:** This protocol generates silver residues. All aqueous waste must be segregated for silver recovery; do not dispose of in general chemical drains.
- **Temperature Control:** The oxidative nitration is exothermic. Failure to maintain may result in a runaway reaction or decomposition of the nitronate salt.

Reaction Mechanism & Workflow

The synthesis proceeds in two distinct stages. First, the Henry reaction condenses nitromethane with formaldehyde.[2] Second, the resulting mononitro diol is converted to its nitronate salt and oxidatively nitrated.



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Figure 1: Synthetic pathway from Nitromethane to DNPD.

Materials & Equipment

Reagent	Grade	Role
Nitromethane	98%+	Starting Material
Formaldehyde	37% aq.	Reagent (Henry Rxn)
Potassium Hydroxide	Pellets	Base (Salt formation)
Sodium Nitrite	ACS Reagent	Nitrating Agent
Silver Nitrate	99%	Oxidant
Diethyl Ether	Anhydrous	Extraction Solvent

Equipment:

- 3-Neck Round Bottom Flask (500 mL) with mechanical stirrer.
- Internal thermometer (Digital, fast response).
- Ice/Salt bath (to capability).
- Vacuum filtration setup (Buchner funnel).

Experimental Protocol

Stage 1: Synthesis of 2-Nitropropane-1,3-diol (NPD)

Note: If NPD is purchased commercially, proceed directly to Stage 2.

- Stoichiometry: Charge a reaction vessel with Nitromethane (1.0 eq) and Formaldehyde (37% solution, 2.2 eq).
- Catalysis: Add catalytic Potassium Hydroxide (0.05 eq dissolved in minimal methanol).
- Reaction: Stir at 30–35°C for 4 hours. The reaction is mildly exothermic; monitor temperature.
- Workup: Neutralize with dilute HCl. Evaporate water under reduced pressure (bath) to obtain a semi-solid residue. Recrystallize from Ethyl Acetate/Chloroform to yield white crystals (MP: 50–52°C).

Stage 2: Oxidative Nitration to 2,2-Dinitropropane-1,3-diol

Based on the Kaplan-Shechter methodology.

Step 2.1: Preparation of the Nitronate Salt

- Dissolve 2-nitropropane-1,3-diol (12.1 g, 0.10 mol) in Methanol (50 mL).

- In a separate beaker, dissolve KOH (5.6 g, 0.10 mol) in Methanol (30 mL).
- Slowly add the KOH solution to the NPD solution at
.
- The potassium nitronate salt will precipitate. Filter rapidly, wash with cold methanol, and use immediately (do not store dry nitronate salts for extended periods).

Step 2.2: Oxidative Nitration

- Setup: Place the wet potassium nitronate salt (from Step 2.1) into a 500 mL flask containing Distilled Water (100 mL) and Sodium Nitrite (10.35 g, 0.15 mol). Stir to dissolve/suspend.
- Cooling: Cool the mixture to 0°C using an ice/salt bath.
- Addition: Prepare a solution of Silver Nitrate (34.0 g, 0.20 mol) in Water (50 mL).
 - Critical: Add the

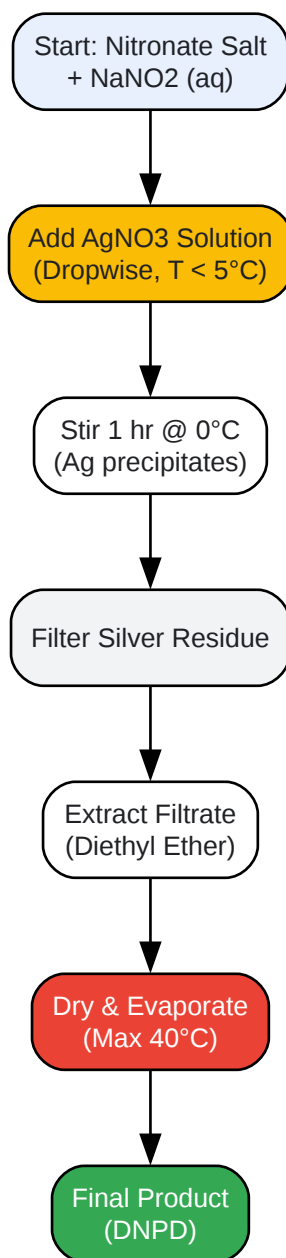
solution dropwise over 45 minutes.
 - Control: Maintain internal temperature below 5°C.[\[2\]](#) If temp rises, stop addition.
- Reaction: As silver nitrate is added, metallic silver will precipitate as a dark grey/black solid. Stir for an additional 60 minutes at

after addition is complete.

Step 2.3: Isolation

- Filtration: Filter the reaction mixture through a Celite pad to remove the metallic silver. Wash the silver cake with a small amount of water.
 - Safety: The wet silver cake may contain adsorbed organic nitrates. Rinse thoroughly with water before disposal/recovery.
- Extraction: Extract the clear aqueous filtrate with Diethyl Ether (3 x 75 mL).

- Note: DNPD is highly soluble in ether. Ethyl acetate can be used but extracts more impurities.
- Drying: Dry the combined organic layers over anhydrous Magnesium Sulfate ().
- Concentration: Filter and evaporate the solvent under vacuum at room temperature. Do not heat above 40°C.
- Product: **2,2-Dinitropropane-1,3-diol** is obtained as a waxy white to off-white solid.
 - Yield: Expected 60–75%.



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Figure 2: Operational workflow for the oxidative nitration step.

Quality Control & Characterization

Parameter	Specification	Method
Appearance	White waxy solid / crystals	Visual
Melting Point	138–140°C (Dec)	Capillary (Caution)
1H NMR (DMSO-d6)	4.2–4.5 (s, 4H,) , 5.8 (br, 2H,)	400 MHz NMR
IR Spectroscopy	1570, 1340 (stretch)	FTIR (ATR)

Note on Melting Point: Literature values vary due to decomposition near the melting point. Purity is best assessed via HPLC or NMR.

Troubleshooting Guide

- Low Yield: Often caused by insufficient cooling during the addition. If the temperature spikes, the nitronate oxidizes to aldehydes/ketones or decomposes.
- Blue/Green Color: Indicates the presence of nitroso intermediates (). Increase reaction time or ensure fresh is used.
- Product is Oil: DNPD can be hygroscopic. Dry thoroughly under high vacuum. If it remains an oil, recrystallize from a Chloroform/Ether blend.

References

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Sources

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- 2. wydawnictwa.ipo.lukasiewicz.gov.pl [wydawnictwa.ipo.lukasiewicz.gov.pl]
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